

(R)-3-Methoxypyrrolidine: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: (R)-3-Methoxypyrrolidine

Cat. No.: B042184

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This technical guide offers an in-depth overview of **(R)-3-Methoxypyrrolidine**, a chiral heterocyclic compound of significant interest to researchers, scientists, and professionals in drug development. This document details its chemical identity, physicochemical properties, and its role as a valuable building block in the synthesis of novel therapeutics.

Chemical Identity and Synonyms

(R)-3-Methoxypyrrolidine is a substituted pyrrolidine ring with a methoxy group at the third position, conferring chirality to the molecule. The "(R)" designation specifies the stereochemical configuration at this chiral center.

Compound Name	CAS Number	Key Synonyms
(R)-3-Methoxypyrrolidine	120099-60-7	(3R)-3-methoxypyrrolidine
(R)-3-Methoxypyrrolidine hydrochloride	474707-30-7	(R)-3-甲氧基吡咯烷盐酸盐

Physicochemical Data

The physical and chemical properties of **(R)-3-Methoxypyrrolidine** are summarized in the table below. This data is essential for its proper handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ NO	
Molecular Weight	101.15 g/mol	
Appearance	Colorless to light yellow liquid	
Boiling Point	123 °C	
Density	0.94 g/cm ³	
Flash Point	35 °C	
pKa (Predicted)	9.49 ± 0.10	
Storage Conditions	2-8°C, protect from light	

Role in Drug Discovery and Development

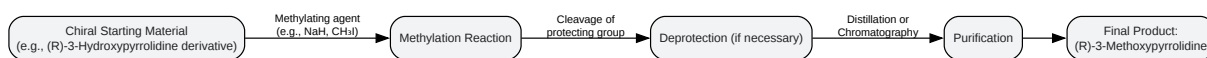
The pyrrolidine ring is a prevalent scaffold in many biologically active molecules and approved drugs, prized for its three-dimensional structure which can favorably interact with biological targets. **(R)-3-Methoxypyrrolidine** is particularly noted for its use in the synthesis of spiroindane-based imides that act as selective melanocortin-4 receptor (MC4R) agonists, which are under investigation for the treatment of obesity. The chiral nature of this building block is often critical for achieving the desired pharmacological activity and selectivity.

Experimental Protocols and Methodologies

Detailed experimental procedures are crucial for the successful application of **(R)-3-Methoxypyrrolidine** in a research setting. The following sections outline generalized protocols for its synthesis and analysis.

Conceptual Synthesis Workflow

The synthesis of enantiomerically pure **(R)-3-Methoxypyrrolidine** typically starts from a readily available chiral precursor to ensure the correct stereochemistry in the final product. A generalized synthetic pathway is illustrated below.



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Caption: Generalized workflow for the synthesis of **(R)-3-Methoxypyrrolidine**.

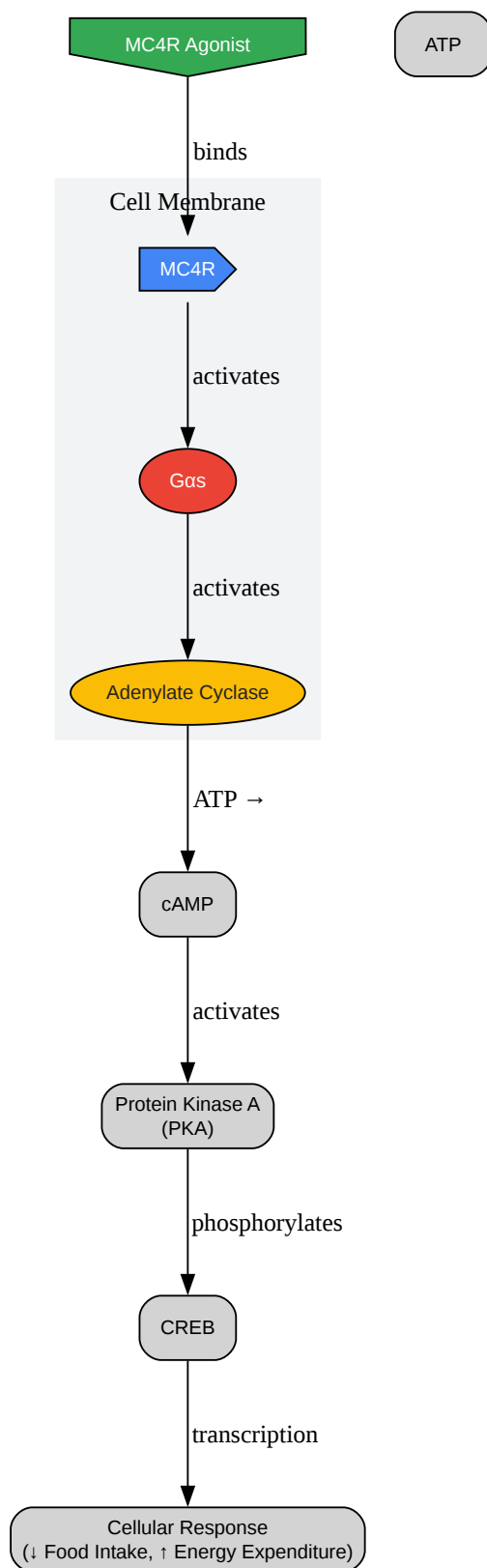
Analytical Characterization

To ensure the quality and purity of **(R)-3-Methoxypyrrolidine** for its use in sensitive applications like drug synthesis, a suite of analytical methods is employed.

- **Structural Verification:** Nuclear Magnetic Resonance (NMR) spectroscopy is used to confirm the chemical structure and identify any impurities.
- **Purity Assessment:** Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) are standard methods for determining the chemical purity.
- **Enantiomeric Purity:** Chiral HPLC is essential to determine the enantiomeric excess (e.e.) of the compound, ensuring the correct stereoisomer is present.

Relevant Biological Pathway: MC4R Signaling

Given its application in the synthesis of MC4R agonists, understanding the melanocortin-4 receptor signaling pathway is highly relevant. MC4R is a G-protein coupled receptor (GPCR) that plays a pivotal role in the regulation of energy balance and appetite.



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Caption: A simplified diagram of the MC4R signaling cascade.

Safety and Handling

(R)-3-Methoxypyrrolidine is a flammable liquid and can cause skin and eye irritation.

Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

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